

long-term stability and storage of Aluminiumformiat

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Compound of Interest		
Compound Name:	Aluminiumformiat	
Cat. No.:	B15289006	Get Quote

Technical Support Center: Aluminiumformiat

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the long-term stability and storage of **Aluminiumformiat**.

Frequently Asked Questions (FAQs)

1. What are the ideal long-term storage conditions for **Aluminiumformiat**?

For optimal long-term stability, **Aluminiumformiat** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[1][2][3][4] It is crucial to protect it from moisture and heat to prevent degradation. The storage area should be away from strong oxidizing agents.[1][2]

2. What is the expected shelf life of **Aluminiumformiat**?

Under ideal storage conditions, **Aluminiumformiat** is a stable solid.[2] While a specific shelf life is not consistently provided across all suppliers, proper storage is key to maximizing its usability over time. Regular inspection for signs of degradation is recommended, especially for older batches or those that may have been exposed to suboptimal conditions.

3. How do temperature and humidity affect the stability of Aluminiumformiat?







Aluminiumformiat is sensitive to moisture and can undergo gradual decomposition upon exposure, particularly at room temperature.[5] Elevated temperatures can also accelerate degradation. One study indicated a mass loss of approximately 2% at 313 K (40°C) and 323 K (50°C) in the presence of moisture.[5] Thermal decomposition has been reported to begin at around 325°C, leading to the release of gases.

4. What are the known decomposition products of Aluminiumformiat?

The primary degradation pathway for **Aluminiumformiat** in the presence of moisture is hydrolysis. This process is expected to yield formic acid and various forms of aluminum hydroxides or basic aluminum formates. Upon thermal decomposition at higher temperatures, gaseous products are evolved.

5. What are the recommended handling procedures to maintain the stability of **Aluminiumformiat** during use?

To maintain stability during experiments, it is crucial to handle **Aluminiumformiat** in a controlled environment, such as a glove box or under an inert atmosphere, to minimize exposure to ambient moisture and air.[6] Use dry glassware and solvents to prevent hydrolysis. After dispensing the required amount, the container should be tightly resealed immediately.

Troubleshooting Guide



Troubleshooting & Optimization

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Problem	Possible Cause	Recommended Action
Change in Physical Appearance (e.g., clumping, wet appearance)	Exposure to humidity leading to hydrolysis.	The material may have started to degrade. It is advisable to test a small sample for solubility and performance in a non-critical reaction before using it in a crucial experiment. For future use, ensure the container is tightly sealed and stored in a desiccator.
Inconsistent or Poor Performance in Reactions	Degradation of Aluminiumformiat due to improper storage.	Verify the integrity of the Aluminiumformiat. You can perform a simple qualitative test by observing its solubility in a solvent where it is known to be soluble. If it has become insoluble or its solubility has changed, it has likely degraded. For quantitative analysis, techniques like Powder X-ray Diffraction (PXRD) or Thermogravimetric Analysis (TGA) can be used to check for changes in the crystalline structure or thermal decomposition profile.[5]
Suspected Moisture Exposure	The container was left open, or it was handled in a high-humidity environment.	If you suspect moisture exposure, you can dry the material under vacuum at a low temperature (e.g., 40- 50°C) for a few hours. However, this may not reverse any hydrolysis that has already occurred. It is best to compare the performance of the suspect



material against a fresh, unopened sample if possible.

Data on Stability of Aluminiumformiat

While extensive quantitative long-term stability data is limited in publicly available literature, the following table summarizes the expected stability based on available information.

Storage Condition	Temperature	Humidity	Expected Stability	Potential Observations
Ideal	Cool (Room Temperature or below)	Dry (e.g., in a desiccator)	High stability over long periods.	Free-flowing white powder.
Suboptimal	Ambient	Uncontrolled	Gradual degradation over time.	Clumping, formation of a slight crust.
Poor	Elevated (>30°C)	High (>60% RH)	Rapid degradation.	Significant clumping, wet appearance, possible odor of formic acid.

Experimental Protocols Protocol for Accelerated Humidity Stability Testing

This protocol is adapted from a study on the stability of aluminum formate in the presence of moisture.[5]

Objective: To assess the stability of **Aluminiumformiat** under conditions of high temperature and humidity.

Materials:

Aluminiumformiat sample



- Temperature and humidity-controlled chamber
- Sample vials
- Analytical instruments: Powder X-ray Diffractometer (PXRD), Thermogravimetric Analyzer (TGA)

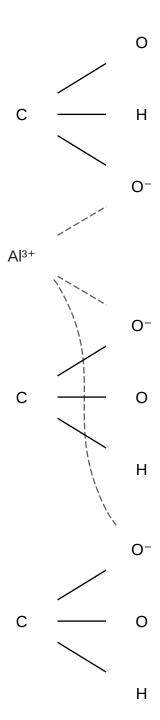
Procedure:

- Place a known quantity of Aluminiumformiat into an open sample vial.
- Place the vial inside a temperature and humidity-controlled chamber.
- Set the chamber conditions to 85°C and 85% relative humidity.
- Expose the sample to these conditions for a defined period (e.g., 1, 6, 12, 24 hours).
- After the specified exposure time, remove the sample from the chamber.
- Allow the sample to cool to room temperature in a desiccator.
- Analyze the sample using PXRD to detect any changes in the crystalline structure, which would indicate degradation.
- Perform TGA on the sample to determine any changes in the thermal decomposition profile
 and to quantify any mass loss due to the release of water or other volatile decomposition
 products.
- Compare the results to an unexposed control sample of **Aluminiumformiat**.

Visualizations



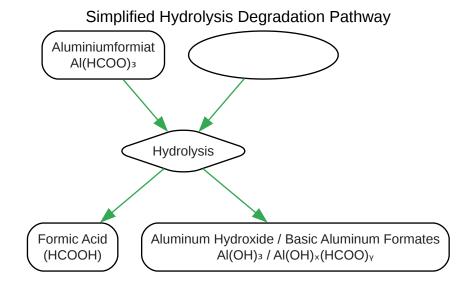
Chemical Structure of Aluminiumformiat



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Caption: Chemical Structure of Aluminiumformiat.

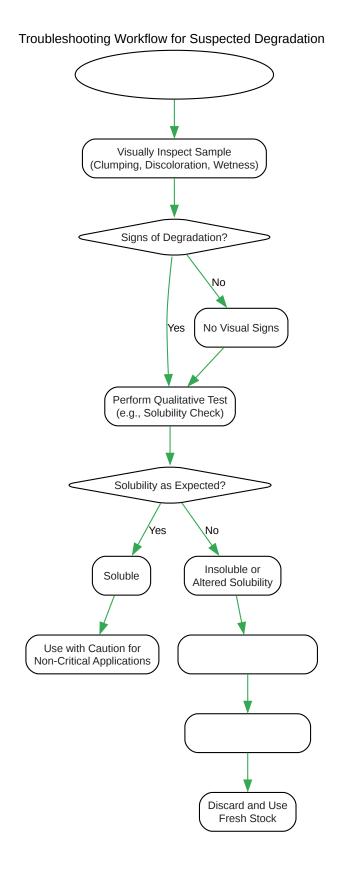




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Caption: Simplified Hydrolysis Degradation Pathway.





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Caption: Troubleshooting Workflow for Suspected Degradation.



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